

Stability and Storage of 3-bromodihydrofuran-2(3H)-one: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-butanolide

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for 3-bromodihydrofuran-2(3H)-one (also known as α -bromo- γ -butyrolactone), a key intermediate in various synthetic applications. Understanding the stability profile of this compound is critical for ensuring its quality, efficacy, and safety in research and development.

Core Stability Profile

3-bromodihydrofuran-2(3H)-one is a lactone that is generally considered stable under recommended storage conditions. However, its structure, featuring a lactone ring and a bromine atom at the alpha position, makes it susceptible to certain degradation pathways, primarily hydrolysis and dehydrohalogenation. The presence of moisture and elevated temperatures can accelerate these degradation processes.

General Stability

According to safety data sheets, the product is considered stable, and hazardous polymerization is not expected to occur.^[1] However, like many brominated organic compounds, it can be sensitive to light and incompatible with strong oxidizing agents and strong bases.

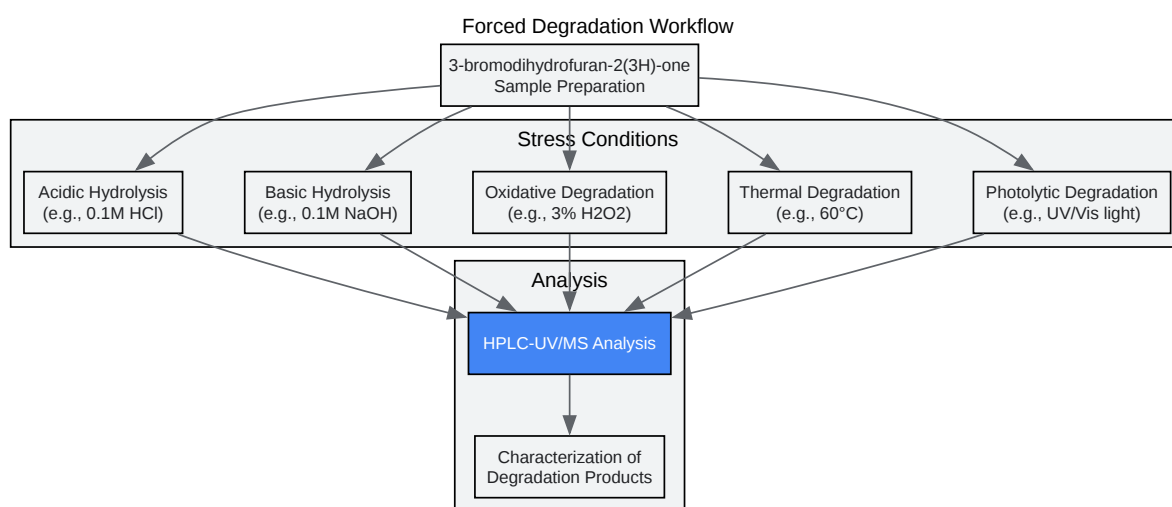
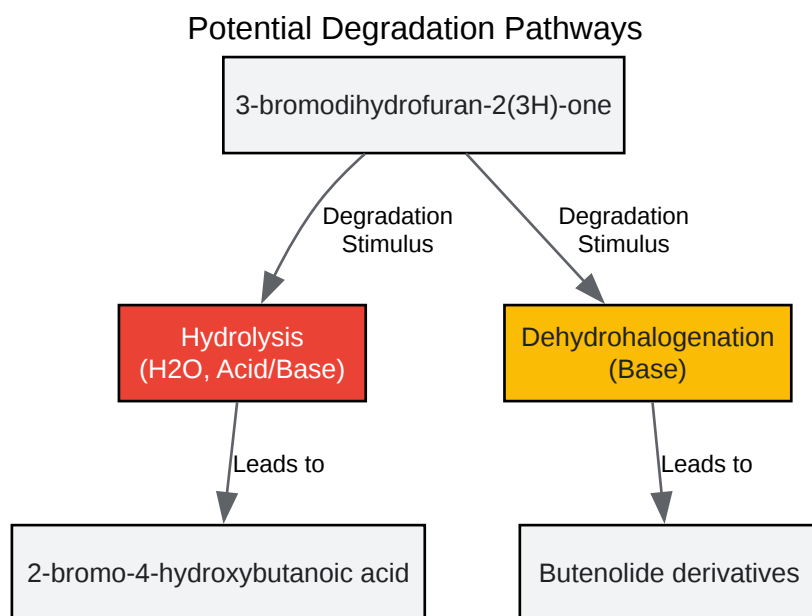
Quantitative Stability Data

Detailed quantitative data on the degradation kinetics of 3-bromodihydrofuran-2(3H)-one under various stress conditions (e.g., pH, temperature, light) is not extensively available in public literature. The information presented below is a summary of qualitative and semi-quantitative findings from available sources.

Parameter	Condition	Observation	Source
Thermal Stability	4 °C	A related brominated lactone was found to be stable for months.	[2]
Elevated Temperatures	Heating may cause decomposition and lead to the violent rupture of containers. [1]	[1]	
Hydrolytic Stability	Presence of Water/Moisture	Susceptible to hydrolysis, which is accelerated by acidic or basic conditions.	General chemical knowledge of lactones
Photostability	Exposure to Light	Should be protected from light, as is common for brominated compounds.	General chemical knowledge
Compatibility	Strong Oxidizing Agents	Incompatible.	[1]
Strong Bases	Incompatible; can promote hydrolysis and dehydrohalogenation.	General chemical knowledge	
Acetone	Stable under reflux conditions for several hours.	[3]	

Potential Degradation Pathways

The primary degradation pathways for 3-bromodihydrofuran-2(3H)-one are anticipated to be hydrolysis of the lactone ring and elimination of hydrogen bromide.



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